

Application Note: Asymmetric Synthesis of (1S)-3-Cyclohexene-1-carboxamide

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Compound of Interest

Compound Name: 3-Cyclohexene-1-carboxamide,
(1S)-

Cat. No.: B11832413

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Introduction & Strategic Importance

(1S)-3-Cyclohexene-1-carboxamide and its direct precursor, (1S)-3-cyclohexene-1-carboxylic acid, are indispensable chiral building blocks in contemporary medicinal chemistry. These structural motifs form the core of several critical active pharmaceutical ingredients (APIs), including the anticoagulant Edoxaban[1] and the antiviral Oseltamivir, as well as the highly effective arthropod repellent SS220[2].

Historically, accessing the pure (1S)-enantiomer relied heavily on the classical resolution of racemic mixtures using chiral amines. This legacy approach is burdened by low atom economy (discarding at least 50% of the starting material) and the operational bottleneck of multiple energy-intensive recrystallizations[3]. To address these inefficiencies, this application note details a highly scalable, substrate-controlled asymmetric synthesis route. By utilizing ethyl L-lactate as an inexpensive, traceless chiral auxiliary, we achieve excellent diastereoselectivity, ultimately yielding the target (1S)-3-cyclohexene-1-carboxamide with >99% enantiomeric excess (ee).

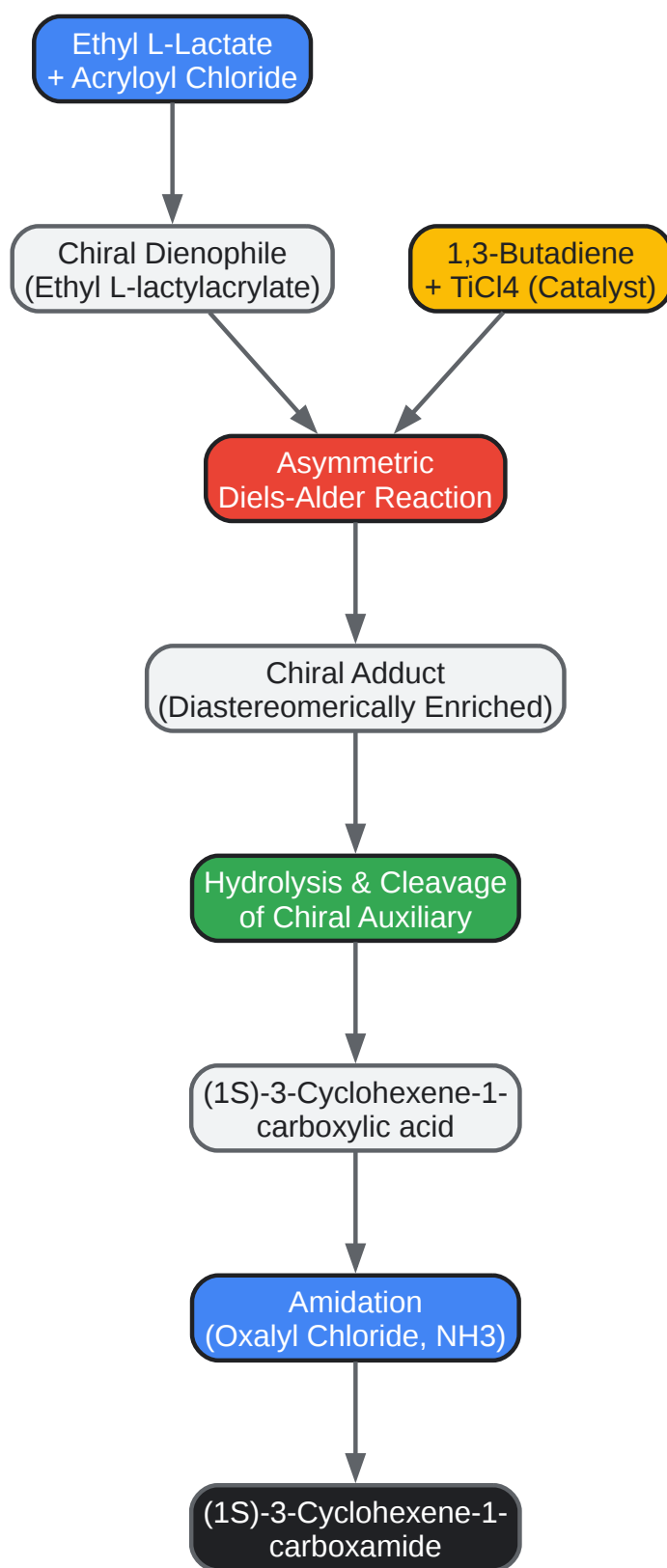
Retrosynthetic Analysis & Mechanistic Rationale

Substrate-Controlled Diels-Alder over Reagent Control While reagent-controlled asymmetric Diels-Alder reactions (e.g., utilizing Corey's oxaborolidine catalysts) are effective, they often require expensive chiral ligands and stringent cryogenic conditions. By attaching a chiral auxiliary—ethyl L-lactate—directly to the dienophile (acrylic acid), we enable a highly predictable, substrate-controlled stereoinduction that is far more robust for scale-up[3].

The Role of Titanium(IV) Chloride (TiCl_4) TiCl_4 acts as a bidentate Lewis acid. It chelates both the carbonyl oxygen of the acrylate and the carbonyl oxygen of the lactate moiety. This chelation locks the dienophile into a rigid s-cis conformation. The bulky methyl group of the lactate auxiliary sterically shields one face of the alkene, forcing the 1,3-butadiene to approach exclusively from the less hindered Re-face. This establishes the (1S) stereocenter with exceptional diastereomeric excess[3].

Mild Amidation Strategy Direct amidation of carboxylic acids often requires harsh coupling reagents or elevated temperatures that threaten the integrity of the newly formed alpha-stereocenter. Converting the acid to an acid chloride using oxalyl chloride and catalytic DMF proceeds via a Vilsmeier-Haack intermediate. This method is exceptionally mild. Furthermore, utilizing anhydrous ammonia gas rather than strong organic bases (like triethylamine, which has been shown to cause partial epimerization in similar analogs[4]) preserves the stereocenter during the final coupling phase.

Experimental Workflow



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Workflow for the asymmetric synthesis of (1S)-3-Cyclohexene-1-carboxamide.

Step-by-Step Experimental Protocols

Protocol A: Synthesis of the Chiral Dienophile (Ethyl L-lactylacrylate)

- **Charge:** To a dry, nitrogen-purged 1 L round-bottom flask, add ethyl L-lactate (1.0 eq, 100 mmol) and anhydrous dichloromethane (DCM) (300 mL).
- **Base Addition:** Add triethylamine (1.5 eq, 150 mmol) and a catalytic amount of 4-dimethylaminopyridine (DMAP) (0.05 eq, 5 mmol). Cool the mixture to 0 °C using an ice-water bath.
- **Acylation:** Dropwise add acryloyl chloride (1.2 eq, 120 mmol) over 30 minutes.
 - **Causality:** Slow addition prevents exothermic spikes that could lead to the premature polymerization of the acryloyl chloride[5].
- **Workup:** Stir for 2 hours at room temperature. Quench with saturated aqueous NH₄Cl (100 mL). Extract the aqueous layer with DCM (2 x 50 mL). Wash the combined organic layers with brine, dry over anhydrous Na₂SO₄, and concentrate under reduced pressure. Purify via short-path distillation to yield ethyl L-lactylacrylate.

Protocol B: Asymmetric Diels-Alder Cycloaddition

- **Catalyst Complexation:** Dissolve ethyl L-lactylacrylate (1.0 eq, 80 mmol) in anhydrous DCM (200 mL) and cool to -20 °C. Slowly add TiCl₄ (1.1 eq, 88 mmol) via syringe. Stir for 30 minutes.
 - **Causality:** A distinct color shift to deep red/orange visually validates the formation of the rigid bidentate chelate required for facial selectivity[3].
- **Cycloaddition:** Condense 1,3-butadiene gas (3.0 eq, 240 mmol) into a pre-cooled addition funnel and add it to the reaction mixture.
 - **Causality:** A significant excess of the diene is utilized to drive the reaction kinetics forward and compensate for its high volatility[5].
- **Reaction:** Maintain the temperature at -20 °C to 0 °C for 16 hours.

- Workup: Quench carefully with cold water (100 mL) to destroy the TiCl_4 complex. Separate the layers, wash the organic phase with saturated NaHCO_3 , dry, and concentrate. The resulting diastereomerically enriched adduct is used directly in the next step.

Protocol C: Hydrolysis to (1S)-3-Cyclohexene-1-carboxylic Acid

- Saponification: Dissolve the Diels-Alder adduct in a 3:1 mixture of THF/ H_2O (150 mL). Add Lithium Hydroxide monohydrate ($\text{LiOH}\cdot\text{H}_2\text{O}$) (2.5 eq, 200 mmol) at 0 °C.
- Cleavage: Stir at room temperature for 4 hours.
 - Causality: LiOH selectively hydrolyzes both the ester of the auxiliary and the ester linking the auxiliary to the cyclohexene core, liberating the free (1S)-acid and water-soluble lactic acid[3].
- Isolation: Concentrate to remove THF. Acidify the aqueous layer to pH 2 using 1M HCl . Extract with ethyl acetate (3 x 100 mL). Wash with brine, dry, and concentrate to afford (1S)-3-cyclohexene-1-carboxylic acid.

Protocol D: Amidation to (1S)-3-Cyclohexene-1-carboxamide

- Acid Chloride Formation: Dissolve (1S)-3-cyclohexene-1-carboxylic acid (1.0 eq, 50 mmol) in anhydrous DCM (100 mL). Add DMF (2 drops). Cool to 0 °C. Add oxalyl chloride (1.5 eq, 75 mmol) dropwise.
 - Causality: Immediate gas evolution (CO , CO_2) serves as a visual self-validation of the Vilsmeier-Haack activation. Stir until gas evolution ceases (approx. 2 hours) to ensure complete conversion without epimerizing the chiral center[2].
- Concentration: Evaporate the solvent and excess oxalyl chloride under reduced pressure. Redissolve the crude acid chloride in fresh anhydrous DCM (50 mL).
- Amidation: Cool the solution to 0 °C. Slowly bubble anhydrous ammonia gas (NH_3) into the solution until the reaction mixture is strongly basic.

- Causality: Using anhydrous NH_3 gas avoids the use of strong organic bases (like Et_3N), which have been documented to cause partial epimerization of the alpha-proton in similar chiral cyclohexene systems[4].
- Purification: Filter the precipitated NH_4Cl salts. Wash the organic filtrate with water, dry over MgSO_4 , and concentrate. Recrystallize from ethyl acetate/hexanes to yield pure (1S)-3-cyclohexene-1-carboxamide.

Quantitative Data Summaries

Table 1: Reaction Parameters and Yields for the Synthesis of (1S)-3-Cyclohexene-1-carboxamide

Step	Reaction Phase	Reagents & Catalysts	Temp (°C)	Yield (%)	Stereopurity
1	Esterification	Acryloyl chloride, Et_3N , DMAP	0 to 25	92	N/A
2	Asymmetric Diels-Alder	1,3-Butadiene, TiCl_4	-20 to 0	85	>98% (de)
3	Hydrolysis	LiOH , THF/ H_2O	25	95	>99% (ee)
4	Amidation	$(\text{COCl})_2$, DMF (cat), NH_3 (gas)	0 to 25	88	>99% (ee)

Analytical Validation & Quality Control

- Chiral HPLC: To validate the enantiomeric excess (ee) of the final product, utilize a chiral stationary phase (e.g., Chiralpak AD-H column) with a mobile phase of Hexane/Isopropanol (90:10). The (1S)-enantiomer will present a distinct, baseline-resolved retention time compared to the (1R)-enantiomer.

- NMR Spectroscopy: ^1H NMR (400 MHz, CDCl_3) confirms structural integrity. Key diagnostic signals include the alkene protons (δ ~5.6-5.7 ppm, multiplet, 2H) and the broad singlets of the primary amide (δ ~5.5 and 6.0 ppm, 1H each, exchangeable with D_2O).

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Sources

- [1. CN106316889A - Preparation method of Edoxaban intermediate - Google Patents \[patents.google.com\]](#)
- [2. academic.oup.com \[academic.oup.com\]](#)
- [3. pubs.acs.org \[pubs.acs.org\]](#)
- [4. ars.usda.gov \[ars.usda.gov\]](#)
- [5. In Silico Study About Substituent Effects, Electronic Properties, and the Biological Potential of 1,3-Butadiene Analogues \[mdpi.com\]](#)
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